# "5-formyl-2-hydroxy-sorbic acid" discovery and history

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Compound of Interest

Compound Name: Sorbic acid, 5-formyl-2-hydroxy
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An In-depth Technical Guide on Sorbic Acid and the Hypothetical "5-formyl-2-hydroxy-sorbic acid"

For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

This technical guide explores the history, synthesis, and biological activities of sorbic acid and its derivatives. While a specific inquiry into "5-formyl-2-hydroxy-sorbic acid" did not yield any direct findings in the existing scientific literature, this document provides a comprehensive overview of the parent compound, sorbic acid, as a foundation. By examining the known synthesis routes and biological activities of various sorbic acid derivatives, we can infer potential characteristics and methodologies applicable to the hypothetical "5-formyl-2-hydroxy-sorbic acid." This paper aims to equip researchers with a thorough understanding of sorbic acid chemistry, which is essential for the potential synthesis and investigation of novel derivatives like the one proposed.

## **Introduction to Sorbic Acid**

Sorbic acid, or (2E,4E)-hexa-2,4-dienoic acid, is a naturally occurring organic compound first isolated in 1859 by the German chemist A.W. von Hofmann from the berries of the mountain ash tree (Sorbus aucuparia), from which it derives its name[1]. It is a colorless, needle-like solid that is slightly soluble in water[1]. The antimicrobial properties of sorbic acid were discovered in the late 1930s and early 1940s, leading to its widespread use as a food preservative[2]. Its



ability to inhibit the growth of molds, yeasts, and some bacteria has made it a valuable additive in the food and beverage industry[1].

## **Discovery and History of Sorbic Acid**

The history of sorbic acid begins with its discovery as a constituent of rowanberry oil[1]. Initially, it was identified in the form of its lactone, parasorbic acid. The conversion of parasorbic acid to the more stable sorbic acid was later achieved. The structure of sorbic acid was established by Doebner in 1890, and its first chemical synthesis was accomplished in 1900[2]. However, it was not until the independent discoveries of its antimicrobial activities by Müller in Germany and Gooding in the United States around 1939-1940 that its commercial potential was realized[2]. Industrial production of sorbic acid and its salts, primarily potassium sorbate, commenced in the 1950s[2].

## **Physicochemical Properties of Sorbic Acid**

A summary of the key physicochemical properties of sorbic acid is presented in the table below.

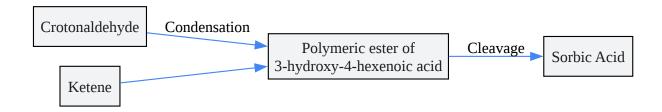
Property	Value	Reference	
Chemical Formula	C <sub>6</sub> H <sub>8</sub> O <sub>2</sub>		
Molar Mass	112.13 g/mol	_	
Appearance	Colorless needles or white powder	[1]	
Melting Point	135 °C		
Boiling Point	228 °C (decomposes)	_	
Solubility in Water	0.16 g/100 mL at 20 °C	[1][2]	

## Synthesis of Sorbic Acid and its Derivatives Commercial Synthesis of Sorbic Acid

The primary industrial method for synthesizing sorbic acid involves the condensation of crotonaldehyde and ketene. This reaction is typically catalyzed by salts of divalent transition



metals. The resulting polyester of 3-hydroxy-4-hexenoic acid is then thermally or hydrolytically cleaved to yield sorbic acid[2].



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Figure 1: Commercial Synthesis of Sorbic Acid.

## **Synthesis of Sorbic Acid Derivatives**

A variety of sorbic acid derivatives have been synthesized to enhance or modify its biological activity. These often involve modifications at the carboxylic acid group, such as the formation of esters and amides[3][4]. For instance, sorbic acid amides have been synthesized by conjugating sorbic acid with amino acid esters, which has been shown to improve antimicrobial properties[3].

## Hypothetical Synthesis of "5-formyl-2-hydroxy-sorbic acid"

While no specific synthesis for "5-formyl-2-hydroxy-sorbic acid" has been reported, a plausible synthetic route can be proposed based on established organic chemistry principles. A potential starting material could be a protected 2-hydroxy-5-methyl-sorbic acid derivative. The synthesis could proceed through the following conceptual steps:

- Protection of the hydroxyl and carboxyl groups: To prevent unwanted side reactions, the hydroxyl and carboxyl functional groups would likely require protection.
- Allylic Bromination: The methyl group at the 5-position could be a target for radical bromination using a reagent like N-bromosuccinimide (NBS) to introduce a bromine atom.
- Oxidation: The resulting 5-(bromomethyl) derivative could then be oxidized to the corresponding aldehyde (formyl group). Various oxidation methods could be employed.



 Deprotection: Finally, removal of the protecting groups from the hydroxyl and carboxyl moieties would yield the target compound, "5-formyl-2-hydroxy-sorbic acid."



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Figure 2: Hypothetical Synthesis of 5-formyl-2-hydroxy-sorbic acid.

## **Biological Activity of Sorbic Acid Derivatives**

The antimicrobial activity of sorbic acid is pH-dependent, with greater efficacy at lower pH values. This is because the undissociated form of the acid is more effective at penetrating microbial cell walls. Research into sorbic acid derivatives has aimed to overcome this limitation and broaden the spectrum of activity.

A study on novel sorbic acid amide derivatives demonstrated enhanced antimicrobial activity compared to sorbic acid, particularly against Bacillus subtilis and Staphylococcus aureus. The minimum inhibitory concentrations (MIC) for some of these derivatives were significantly lower than that of the parent compound[3].

Compound	Organism	MIC (mM)	Reference
Sorbic Acid	B. subtilis	> 2	[3]
Isopropyl N-[1-oxo-2, 4-hexadien-1-yl]-L- phenylalaninate	B. subtilis	0.17	[3]
Sorbic Acid	S. aureus	> 2	[3]
Isopropyl N-[1-oxo-2, 4-hexadien-1-yl]-L- phenylalaninate	S. aureus	0.50	[3]

### Conclusion



While "5-formyl-2-hydroxy-sorbic acid" does not appear to be a documented compound, a thorough understanding of the parent molecule, sorbic acid, provides a strong foundation for its potential synthesis and characterization. The history of sorbic acid highlights a journey from natural product isolation to a widely used commercial preservative. The existing literature on sorbic acid derivatives suggests that functionalization of the sorbic acid backbone can lead to compounds with enhanced and varied biological activities. The proposed hypothetical synthesis of "5-formyl-2-hydroxy-sorbic acid" offers a conceptual pathway for researchers interested in exploring this novel compound. Further investigation into such derivatives could yield new therapeutic agents or preservatives with improved properties.

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- To cite this document: BenchChem. ["5-formyl-2-hydroxy-sorbic acid" discovery and history].
   BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12776469#5-formyl-2-hydroxy-sorbic-acid-discovery-and-history]

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